

An In-depth Technical Guide to Deltamethrin Impurity 5

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Compound of Interest

Compound Name: (S)-2-Hydroxy-2-(3-phenoxyphenyl)acetonitrile

CAS No.: 61826-76-4

Cat. No.: B195279

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure and properties of Deltamethrin Impurity 5, a stereoisomer of the widely used pyrethroid insecticide, deltamethrin. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this specific impurity for analytical, toxicological, or formulation purposes.

Introduction

Deltamethrin is a potent synthetic pyrethroid insecticide known for its high efficacy against a broad spectrum of pests.^[1] As with any synthesized active pharmaceutical ingredient or agrochemical, the final product contains impurities that must be identified, quantified, and controlled to ensure safety and efficacy. Deltamethrin Impurity 5 is one such impurity, identified as a specific stereoisomer of the parent compound. Understanding its chemical and physical properties is crucial for developing robust analytical methods for quality control and for assessing its potential biological activity.

Structure and Identification

Deltamethrin Impurity 5 is chemically known as (1S,3S,αR)-Deltamethrin.[2] It is one of the eight possible stereoisomers of deltamethrin. The parent deltamethrin is the (S)-α-cyano-3-phenoxybenzyl (1R,3R)-3-(2,2-dibromovinyl)-2,2-dimethylcyclopropane-1-carboxylate isomer. [1][3] The structural difference in Impurity 5 lies in the stereochemistry at the C1 and C3 positions of the cyclopropane ring and the α-carbon of the alcohol moiety.

Chemical Structure of Deltamethrin Impurity 5 ((1S,3S,αR)-Deltamethrin):

Caption: Chemical structure of (1S,3S,αR)-Deltamethrin.

Physical and Chemical Properties

Quantitative data for Deltamethrin Impurity 5 is not widely available in the public domain. The following tables summarize the known identifiers and compares the available data for deltamethrin (as a reference) with what is known about Impurity 5.

Table 1: Chemical Identifiers

Property	Deltamethrin (Parent Compound)	Deltamethrin Impurity 5
IUPAC Name	(S)-cyano(3-phenoxyphenyl)methyl (1R,3R)-3-(2,2-dibromoethenyl)-2,2-dimethylcyclopropane-1-carboxylate[1]	(R)-cyano(3-phenoxyphenyl)methyl (1S,3S)-3-(2,2-dibromoethenyl)-2,2-dimethylcyclopropane-1-carboxylate
CAS Number	52918-63-5[1][3]	64364-01-8[2]
Molecular Formula	C ₂₂ H ₁₉ Br ₂ NO ₃ [1][3]	C ₂₂ H ₁₉ Br ₂ NO ₃ [2]
Molecular Weight	505.2 g/mol [1][3]	505.2 g/mol [2]

Table 2: Physical Properties

Property	Deltamethrin (Parent Compound)	Deltamethrin Impurity 5
Appearance	Colorless to white or slightly beige crystalline solid[3][4]	Not Available
Melting Point	98-101 °C[1]	Not Available
Boiling Point	>300 °C (decomposes)[1]	Not Available
Solubility in Water	<0.002 mg/L at 25 °C[3][4]	Not Available
Solubility in Organic Solvents (g/L at 20°C)	Acetone (500), Dichloromethane (700), Benzene (450), Xylene (250) [4]	Not Available
LogP (Octanol-Water Partition Coefficient)	6.1[3]	Not Available
Vapor Pressure	1.5 x 10 ⁻⁸ mmHg at 25 °C[3]	Not Available

Experimental Protocols for Analysis

The analysis of deltamethrin and its isomers, including Impurity 5, is typically performed using chromatographic techniques. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography with Electron Capture Detection (GC-ECD) are the most common methods.

This method is suitable for the separation and quantification of deltamethrin stereoisomers.

- Instrumentation: HPLC system with a UV or diode array detector.
- Column: A normal-phase column, such as a silica-based column (e.g., LiChrospher Si-60, 5 µm), is often used for isomer separation. Chiral columns can also be employed for enantiomeric resolution.[5]
- Mobile Phase: A non-polar mobile phase is typically used. A common mobile phase is a mixture of n-hexane and an alcohol like isopropanol or ethanol in varying ratios (e.g., 99:1 v/v). The exact ratio should be optimized for the best separation of the isomers.

- Flow Rate: A typical flow rate is 1.0 mL/min.
- Detection: UV detection at a wavelength of 230 nm or 278 nm.
- Sample Preparation:
 - Accurately weigh a known amount of the deltamethrin technical sample.
 - Dissolve the sample in a suitable solvent, such as the mobile phase, to a known concentration (e.g., 1 mg/mL).
 - Filter the solution through a 0.45 µm filter before injection.
- Quantification: The concentration of each isomer is determined by comparing its peak area to that of a certified reference standard of the specific isomer.

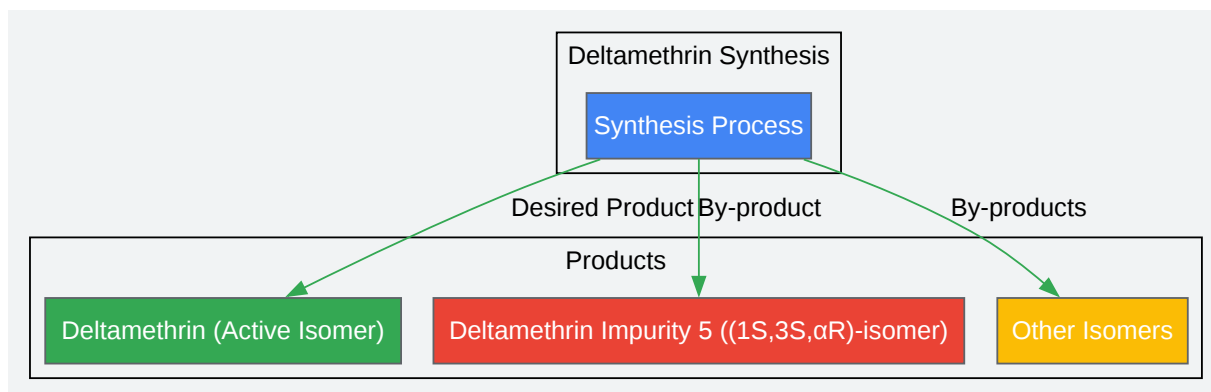
GC-ECD is a highly sensitive method for the analysis of halogenated compounds like deltamethrin and its impurities.

- Instrumentation: Gas chromatograph equipped with an Electron Capture Detector (ECD).
- Column: A capillary column with a non-polar or medium-polarity stationary phase is suitable, for example, a 5% phenyl-methylpolysiloxane column (e.g., HP-5, DB-5). A common column dimension is 30 m x 0.25 mm i.d. x 0.25 µm film thickness.[\[6\]](#)
- Carrier Gas: High-purity nitrogen or helium at a constant flow rate (e.g., 1-2 mL/min).
- Injector and Detector Temperatures: Injector temperature: 250 °C; Detector temperature: 300 °C.[\[7\]](#)
- Oven Temperature Program: A temperature program is used to achieve good separation of the isomers. A typical program might be:
 - Initial temperature: 150 °C, hold for 1 minute.
 - Ramp at 10 °C/min to 280 °C.
 - Hold at 280 °C for 10 minutes.[\[6\]](#)[\[7\]](#)

- Sample Preparation:
 - Sample extraction is matrix-dependent. For technical grade deltamethrin, a direct dissolution in a suitable solvent like toluene or xylene is appropriate.
 - For formulated products or environmental samples, a solvent extraction (e.g., with acetone/hexane) followed by a clean-up step using solid-phase extraction (SPE) may be necessary.
 - The final extract is diluted to an appropriate concentration for GC analysis.
- Quantification: Peak areas are compared with those of a certified reference standard of (1S,3S,αR)-Deltamethrin for accurate quantification.

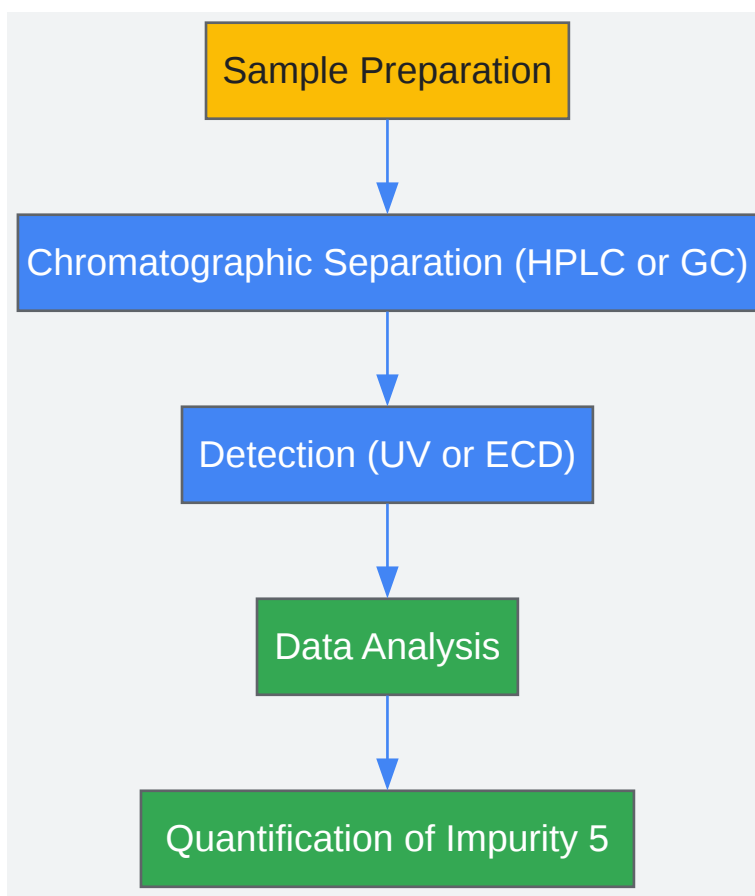
Logical Relationships and Experimental Workflow

The following diagrams illustrate the relationship between deltamethrin and Impurity 5, and a typical analytical workflow for its identification and quantification.



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Caption: Relationship between Deltamethrin and Impurity 5.



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Caption: Analytical workflow for Deltamethrin Impurity 5.

Conclusion

Deltamethrin Impurity 5, identified as the (1S,3S,αR)-stereoisomer, is a potential impurity in technical grade deltamethrin. While specific physical property data for this isomer is limited, established chromatographic methods such as HPLC and GC-ECD are effective for its separation and quantification. A thorough understanding and control of this and other impurities are essential for ensuring the quality, safety, and regulatory compliance of deltamethrin-containing products. Further research to fully characterize the physical, chemical, and toxicological properties of Deltamethrin Impurity 5 is warranted.

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